

Application and Protocol Guide: Regioselective C-H Halogenation of Substituted Quinolines

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Compound of Interest

Compound Name: 4-Bromo-2,6,8-trimethylquinoline

CAS No.: 1070879-60-5

Cat. No.: B1517441

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For Researchers, Scientists, and Drug Development Professionals

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Introduction: The Strategic Value of Halogenated Quinolines

The quinoline scaffold is a cornerstone in medicinal chemistry and materials science, forming the structural core of numerous pharmaceuticals, agrochemicals, and functional materials. The strategic introduction of halogen atoms onto the quinoline ring system can profoundly influence a molecule's physicochemical and biological properties. Halogenation can enhance metabolic stability, improve membrane permeability, and modulate binding affinity to biological targets through halogen bonding. Consequently, the development of precise and efficient methods for the regioselective C-H halogenation of substituted quinolines is of paramount importance, offering a direct and atom-economical route to novel and valuable compounds.^[1] This guide provides an in-depth overview of modern, field-proven protocols for the regioselective halogenation of quinolines, with a focus on explaining the underlying principles that govern their selectivity and efficiency.

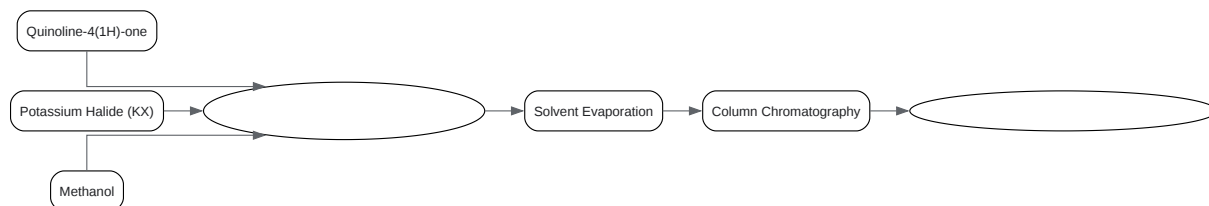
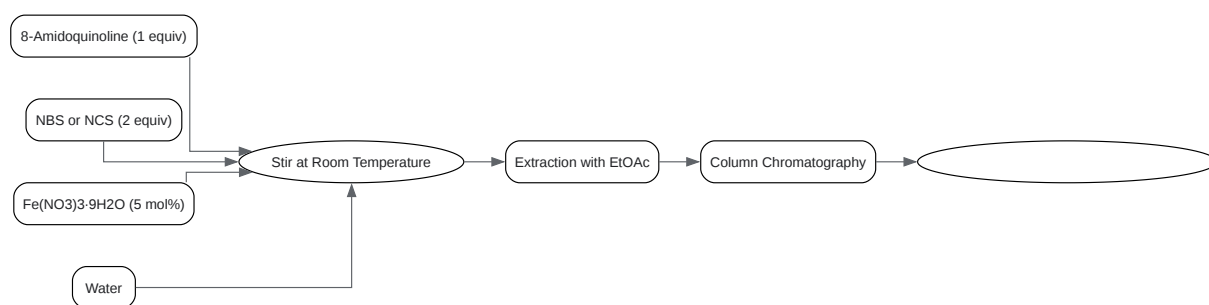
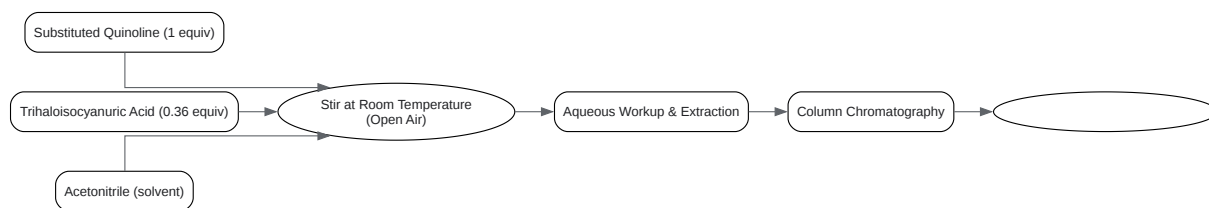
I. Metal-Free Regioselective C5-H Halogenation of 8-Substituted Quinolines

A significant advancement in quinoline chemistry is the development of metal-free methods for remote C-H functionalization. The protocol detailed below, adapted from Motati et al. (2018), describes an operationally simple and highly regioselective method for the C5-halogenation of 8-substituted quinolines using trihaloisocyanuric acids as the halogen source.^{[2][3][4][5][6]} This approach is noteworthy for its mild reaction conditions, broad substrate scope, and high atom economy.^{[2][4]}

Causality of Regioselectivity:

The remarkable C5-selectivity in this reaction is attributed to a proposed mechanism involving the formation of a six-membered transition state. The substituent at the 8-position, often an amide or a related functional group, acts as a directing group. It is believed that the nitrogen of the quinoline ring and the directing group pre-organize the substrate for a selective intramolecular halogen transfer from a halogenated intermediate, favoring the sterically accessible and electronically suitable C5 position.

Experimental Workflow:



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Sources

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